

Technical Support Center: ACY-775 In Vivo Administration

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Compound of Interest

Compound Name: ACY-775

Cat. No.: B605172

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the dissolution and handling of **ACY-775** for in vivo experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **ACY-775** for in vivo use?

A1: **ACY-775** has poor aqueous solubility, and the choice of solvent depends on the desired concentration and administration route. Several vehicles have been successfully used:

- For lower concentrations and intraperitoneal (i.p.) injection: A common vehicle is a mixture of DMSO and saline. For example, **ACY-775** can be first dissolved in DMSO and then diluted with 0.9% saline to a final DMSO concentration of 0.75%.^[1]
- For higher concentrations (e.g., 50 mg/kg) where solubility is a challenge: **ACY-775** has been administered as a suspension. A homogeneous suspension can be prepared in CMC-Na (carboxymethylcellulose sodium) solution.
- Alternative clear solution formulations for i.p. or oral administration: Multi-component solvent systems can be used to achieve a clear solution at concentrations up to at least 2.5 mg/mL. ^[2] Common formulations include combinations of DMSO, PEG300, Tween-80, and saline or other vehicles like 20% SBE- β -CD in saline or corn oil.^[2]

Q2: What is the solubility of **ACY-775** in common laboratory solvents?

A2: The solubility of **ACY-775** in DMSO is 66 mg/mL (199.78 mM).[3] It is important to use fresh, moisture-free DMSO as absorbed moisture can reduce solubility.[3] **ACY-775** is reported to be insoluble in water.[3]

Q3: How should I prepare a stock solution of **ACY-775**?

A3: It is recommended to prepare a concentrated stock solution in 100% DMSO.[3][2] This stock solution can then be diluted with the appropriate vehicle for your in vivo experiment. To avoid repeated freeze-thaw cycles, it is best to aliquot the stock solution into smaller volumes for single use.[3][2]

Q4: How should I store **ACY-775** powder and stock solutions?

A4:

- Powder: Store at -20°C for up to 3 years.[3]
- Stock solutions in solvent: Store at -80°C for up to 1 year, or at -20°C for up to 1 month.[3][2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation upon dilution of DMSO stock with aqueous buffer.	ACY-775 has poor aqueous solubility and can precipitate out when the DMSO concentration is significantly lowered.	* Increase the proportion of co-solvents like PEG300 and Tween-80 in the final formulation.[2] * Consider using a suspension formulation with a suspending agent like CMC-Na.[3] * Gentle heating and/or sonication can aid in redissolving the compound.[2]
Inconsistent results between animals.	If using a suspension, inconsistent dosing due to settling of the compound can lead to variability. Poor bioavailability can also contribute.[1]	* Ensure the suspension is homogeneous by vortexing thoroughly immediately before each injection. * Consider using a clear solution formulation if the required dose allows, to improve consistency of drug exposure.[2]
Difficulty achieving the desired high concentration in solution.	The inherent low solubility of ACY-775 limits the maximum achievable concentration in many vehicles.	* For high doses (e.g., 50 mg/kg), administration as a suspension is a common and published method.[1] * Explore the use of solubilizing agents like SBE- β -CD.[2]

Experimental Protocols

Preparation of ACY-775 for Intraperitoneal (i.p.) Injection (Clear Solution)

This protocol is adapted from formulations provided by chemical suppliers and is suitable for achieving a clear solution.

Materials:

- **ACY-775** powder
- DMSO (fresh, anhydrous)
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Procedure:

- Prepare a stock solution of **ACY-775** in DMSO (e.g., 25 mg/mL).^[2]
- To prepare a 1 mL working solution, sequentially add the following, ensuring the solution is clear after each addition:
 - 100 µL of the 25 mg/mL **ACY-775** DMSO stock solution.
 - 400 µL of PEG300. Mix until clear.
 - 50 µL of Tween-80. Mix until clear.
 - 450 µL of Saline. Mix until clear.
- This will result in a final concentration of 2.5 mg/mL **ACY-775** in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.^[2] The mixed solution should be used immediately for optimal results.^[3]

Preparation of **ACY-775** for Oral Administration (Suspension)

This protocol is suitable for administering higher doses of **ACY-775**.

Materials:

- **ACY-775** powder

- CMC-Na (carboxymethylcellulose sodium) solution (e.g., 0.5% or 1% in water)

Procedure:

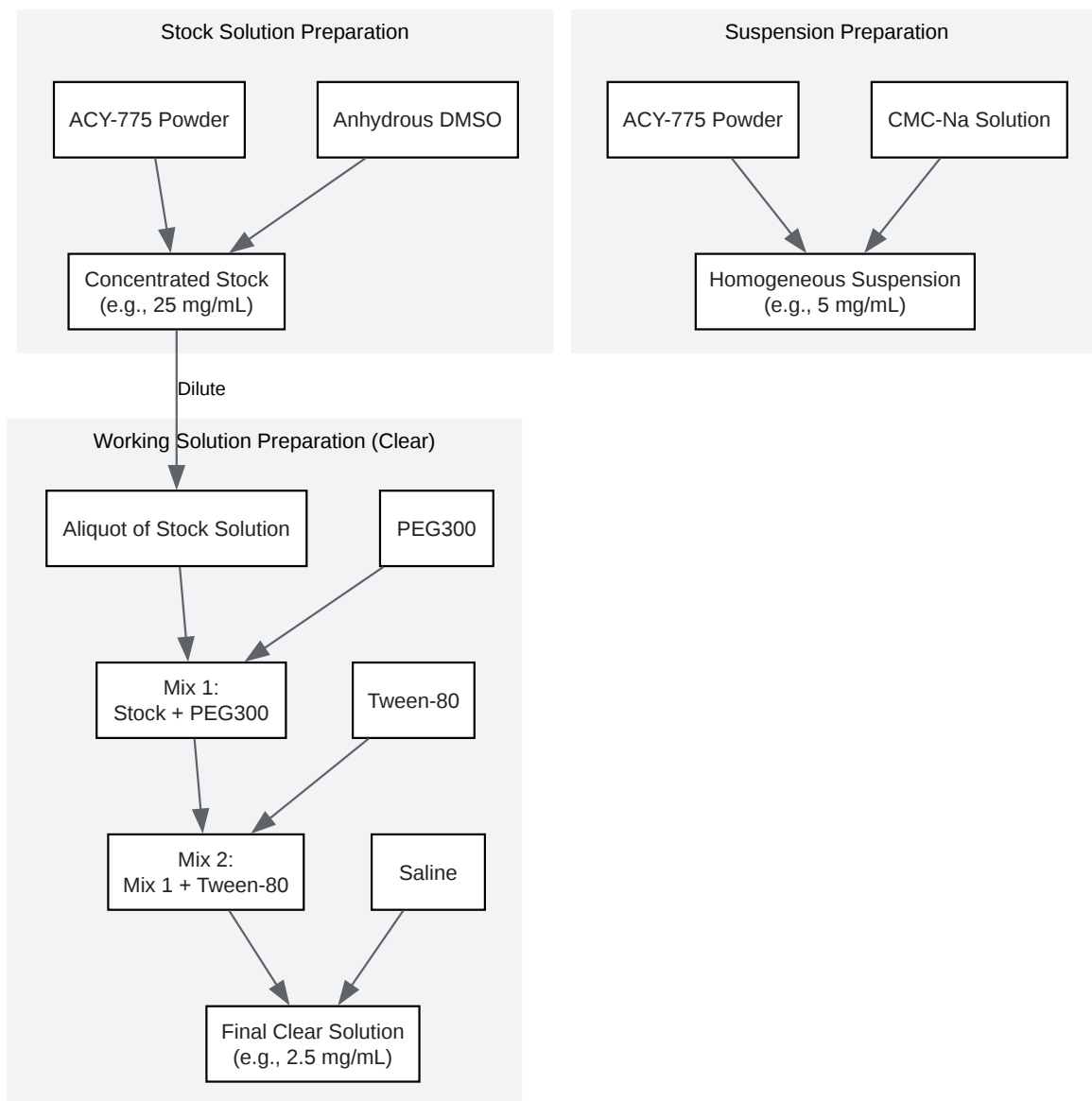
- Weigh the required amount of **ACY-775** powder.
- Add the **ACY-775** powder to the appropriate volume of CMC-Na solution to achieve the desired final concentration (e.g., 5 mg/mL).^[3]
- Mix thoroughly using a vortex mixer to obtain a homogeneous suspension.
- Ensure the suspension is well-mixed immediately before each administration to ensure consistent dosing.

Quantitative Data Summary

Solvent/Vehicle	Solubility/Concentration	Formulation Details	Administration Route	Reference
DMSO	66 mg/mL (199.78 mM)	-	In vitro/Stock	[3]
0.75% DMSO in 0.9% Saline	Not specified (used for dilution)	Final concentration of DMSO is 0.75%	i.p.	
10% DMAC, 10% Solutol HS15, 80% Saline	5 mg/kg dose prepared	-	Not specified	[1]
CMC-Na	≥ 5 mg/mL	Homogeneous suspension	Oral	
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	Clear solution	Not specified	[2]
10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 2.5 mg/mL	Clear solution	Not specified	[2]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL	Clear solution	Not specified	[2]

Visualizations

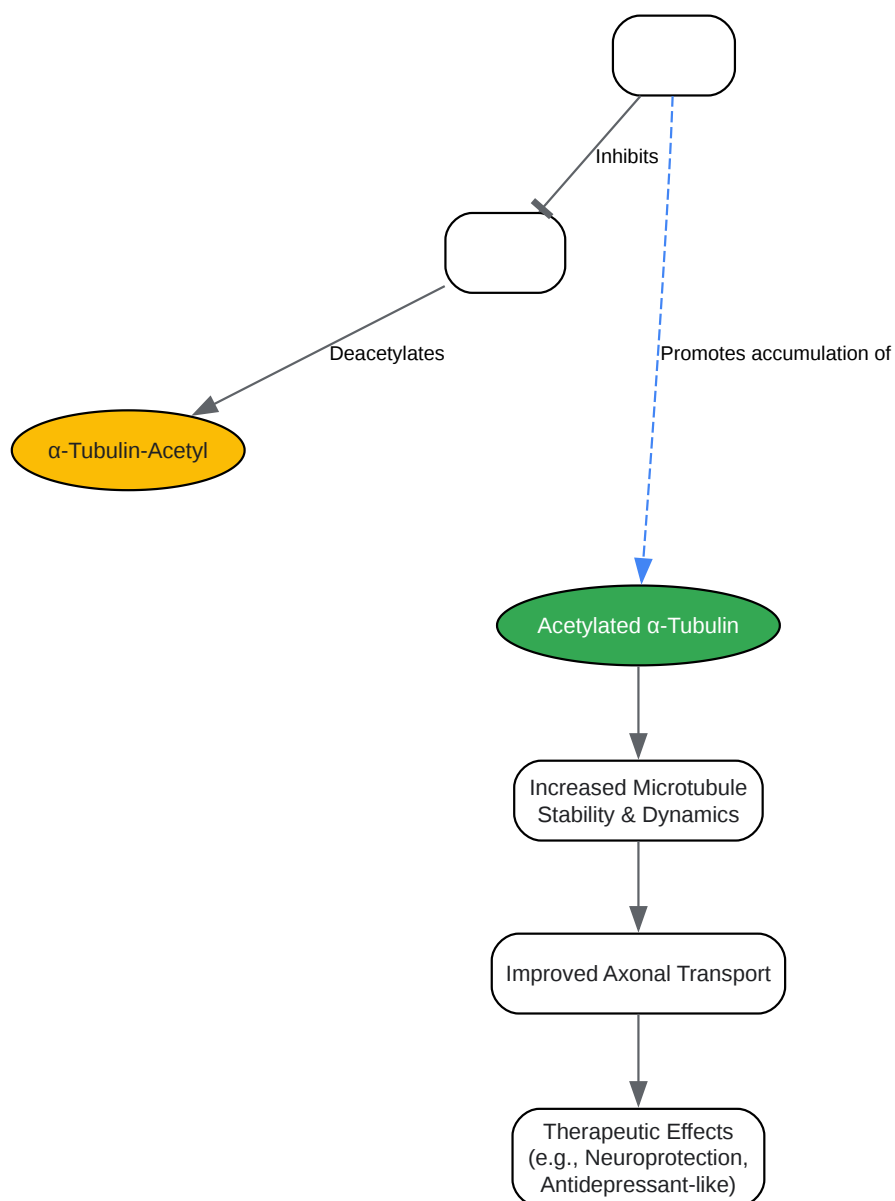
Experimental Workflow for ACY-775 Solution Preparation



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Caption: Workflow for preparing **ACY-775** solutions and suspensions.

Signaling Pathway of ACY-775



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Caption: **ACY-775** inhibits HDAC6, leading to increased α -tubulin acetylation.

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